

The Chemical Architecture of Fusaricidin B: A Technical Overview

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Compound of Interest

Compound Name: *Fusacandin B*

Cat. No.: *B1250153*

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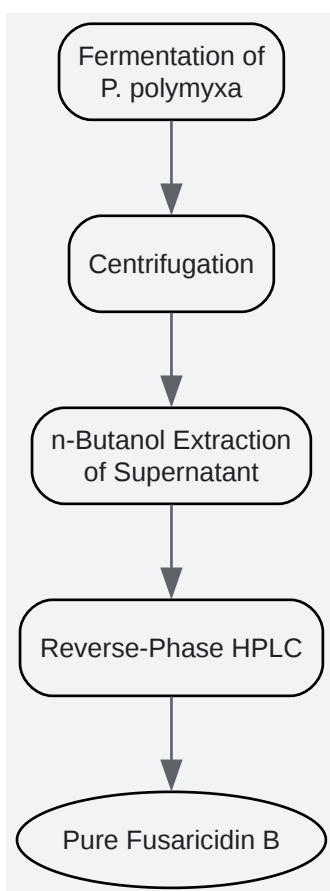
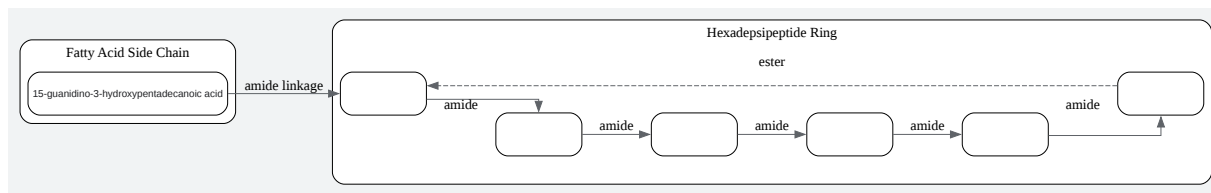
Fusaricidin B is a member of the fusaricidin family of antibiotics, a group of cyclic depsipeptides produced by various strains of the bacterium *Paenibacillus polymyxa* (formerly *Bacillus polymyxa*).^{[1][2][3]} These compounds have garnered significant interest from the scientific community due to their potent antifungal and antibacterial properties.^{[1][3]} This guide provides a detailed examination of the chemical structure of Fusaricidin B, including its physicochemical properties, spectroscopic data, and the experimental methodologies employed for its characterization.

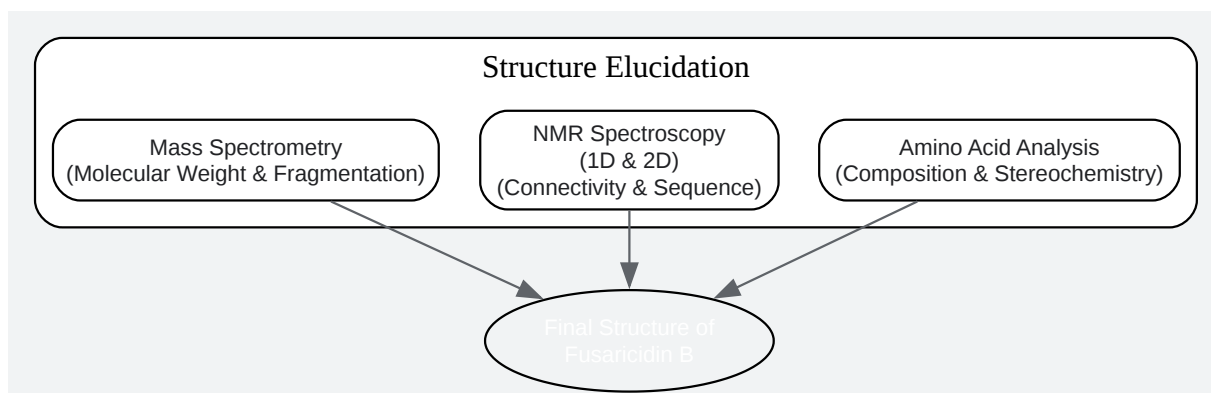
Core Chemical Structure

Fusaricidin B is a complex lipopeptide antibiotic.^[4] Its structure is characterized by two primary components: a cyclic hexadepsipeptide core and a unique fatty acid side chain. The cyclic nature of the peptide is formed by an ester linkage between the hydroxyl group of one amino acid and the carboxyl group of another.

The hexadepsipeptide ring of Fusaricidin B is composed of the following amino acid sequence: L-Thr, D-Val, L-Val, D-allo-Thr, D-Gln, and D-Ala. The structure of Fusaricidin B is closely related to that of Fusaricidin A, the main component produced by *P. polymyxa*. The key difference lies in the fifth amino acid residue; Fusaricidin B incorporates a D-Gln residue, whereas Fusaricidin A contains a D-Asn residue at this position.^[4]

The fatty acid side chain attached to the peptide ring is 15-guanidino-3-hydroxypentadecanoic acid (GHPD).^{[4][5]} This long-chain fatty acid with a terminal guanidino group is a distinctive feature of the fusaricidin family and is crucial for their biological activity.





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References

- 1. Fusaricidins B, C and D, new depsipeptide antibiotics produced by *Bacillus polymyxa* KT-8: isolation, structure elucidation and biological activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. BJOC - A new member of the fusaricidin family – structure elucidation and synthesis of fusaricidin E [beilstein-journals.org]
- 3. jstage.jst.go.jp [jstage.jst.go.jp]
- 4. scispace.com [scispace.com]
- 5. jstage.jst.go.jp [jstage.jst.go.jp]
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